

Application Notes: Preparing and Using Sortin2 Stock Solutions in DMSO

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Compound of Interest

Compound Name: Sortin2

Cat. No.: B1681960

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Abstract

Sortin2 is a synthetic small molecule that acts as an inhibitor of vacuolar protein sorting (vps), making it a valuable tool for studying endomembrane trafficking in yeast and plants.^[1] It functions by disrupting the normal delivery of proteins to the vacuole, leading to their secretion.^{[1][2]} In *Saccharomyces cerevisiae*, **Sortin2** has been shown to enhance the endocytic transport pathway, likely at the intersection with the secretory pathway.^{[1][3]} These application notes provide a detailed protocol for the preparation, storage, and application of a **Sortin2** stock solution using Dimethyl Sulfoxide (DMSO) as the solvent.

Properties of Sortin2

Sortin2 is a bioactive chemical compound with the following properties:

Property	Value
Molecular Formula	C ₁₆ H ₁₂ ClNO ₅ S ₃
Molecular Weight	429.9 g/mol
Appearance	Typically a powder
Primary Target Pathway	Vacuolar Protein Sorting / Endocytic Trafficking
Mechanism of Action	Inhibits conventional vacuolar sorting, inducing the secretion of vacuolar-destined proteins. [1] [2]

Protocol: Preparing a 10 mM Sortin2 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Sortin2** in DMSO. This concentration is suitable for subsequent dilution into culture media for various cellular assays while maintaining a low final DMSO concentration (typically $\leq 0.5\%$).[\[4\]](#)

Materials and Equipment

- **Sortin2** powder
- Anhydrous or cell culture-grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes (amber or covered in foil)
- Vortex mixer
- Calibrated micropipettes and sterile tips

Calculation

To prepare a 10 mM stock solution, the required mass of **Sortin2** is calculated using its molecular weight (429.9 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 429.9 \text{ g/mol}$
 - $\text{Mass (mg)} = 4.299 \text{ mg}$

Step-by-Step Procedure

- Equilibrate Reagents: Allow the vial of **Sortin2** powder and the DMSO to reach room temperature before opening to prevent moisture condensation.
- Weigh **Sortin2**: Carefully weigh out the calculated amount of **Sortin2** powder (e.g., 4.3 mg for a 1 mL stock) and place it into a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of DMSO (e.g., 1 mL) to the tube containing the **Sortin2** powder.
- Dissolve: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile, light-protected (amber or foil-wrapped) microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Label and Store: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store immediately as recommended in the section below.

Storage and Stability

Proper storage is critical to maintain the bioactivity of the **Sortin2** stock solution.

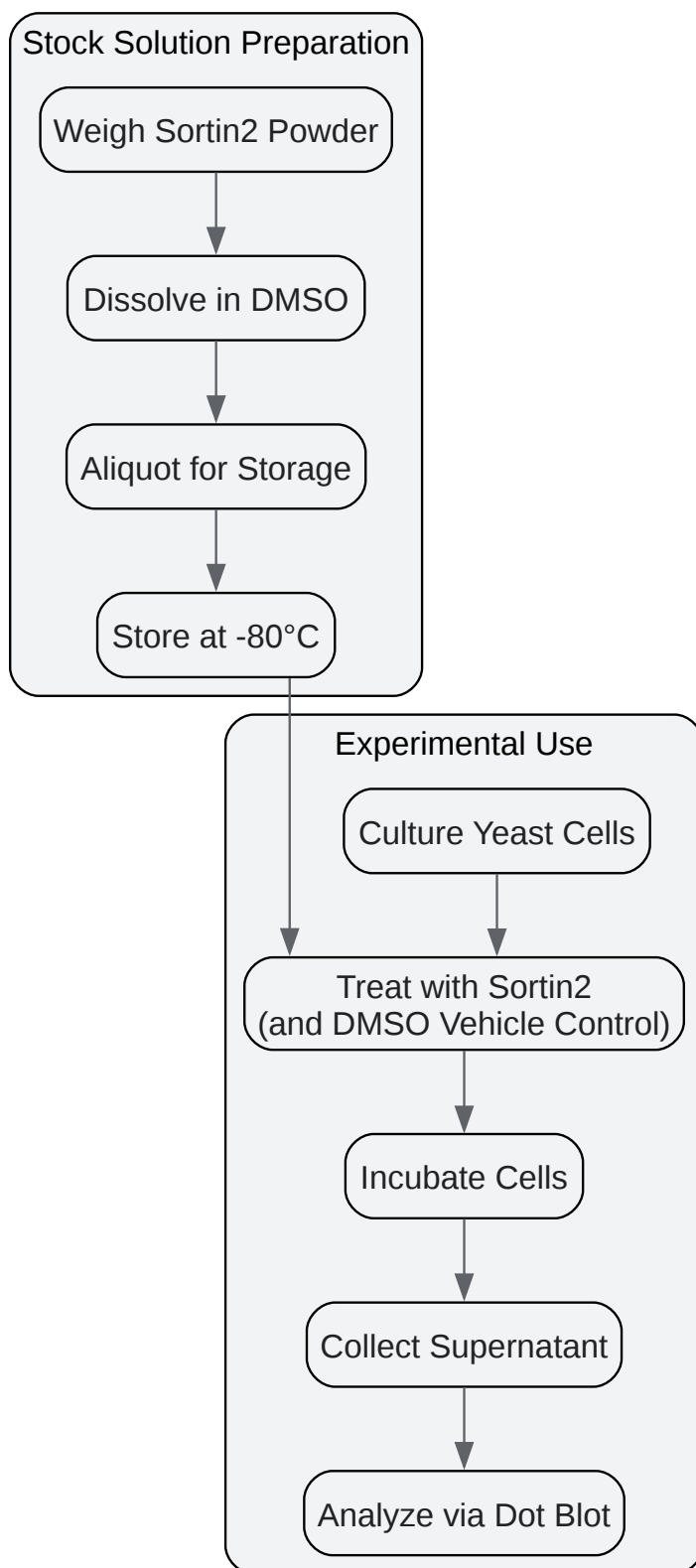
Storage Condition	Duration	Notes
Short-Term	up to 1 month	Store at -20°C, protected from light.
Long-Term	up to 6 months	Store at -80°C, protected from light. [4]

Important: Always avoid repeated freeze-thaw cycles.[\[4\]](#) When using an aliquot, thaw it completely, vortex gently, and use what is needed before discarding the remainder or committing it to a single additional freeze cycle if absolutely necessary.

Application Protocol: Carboxypeptidase Y (CPY) Secretion Assay in *S. cerevisiae*

This protocol provides an example of how to use the **Sortin2** stock solution to study its effects on vacuolar protein sorting in yeast. Wild-type yeast cells efficiently sort the hydrolase CPY to the vacuole; in the presence of **Sortin2**, CPY is secreted into the growth medium.[\[1\]](#)[\[5\]](#)

Experimental Workflow



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Caption: Experimental workflow from stock preparation to analysis.

Materials

- 10 mM **Sortin2** stock solution in DMSO
- *S. cerevisiae* wild-type strain
- YPD (Yeast extract Peptone Dextrose) medium
- DMSO (for vehicle control)
- Nitrocellulose membrane
- Monoclonal antibody specific for CPY
- Appropriate secondary antibody and detection reagents
- Dot blot apparatus

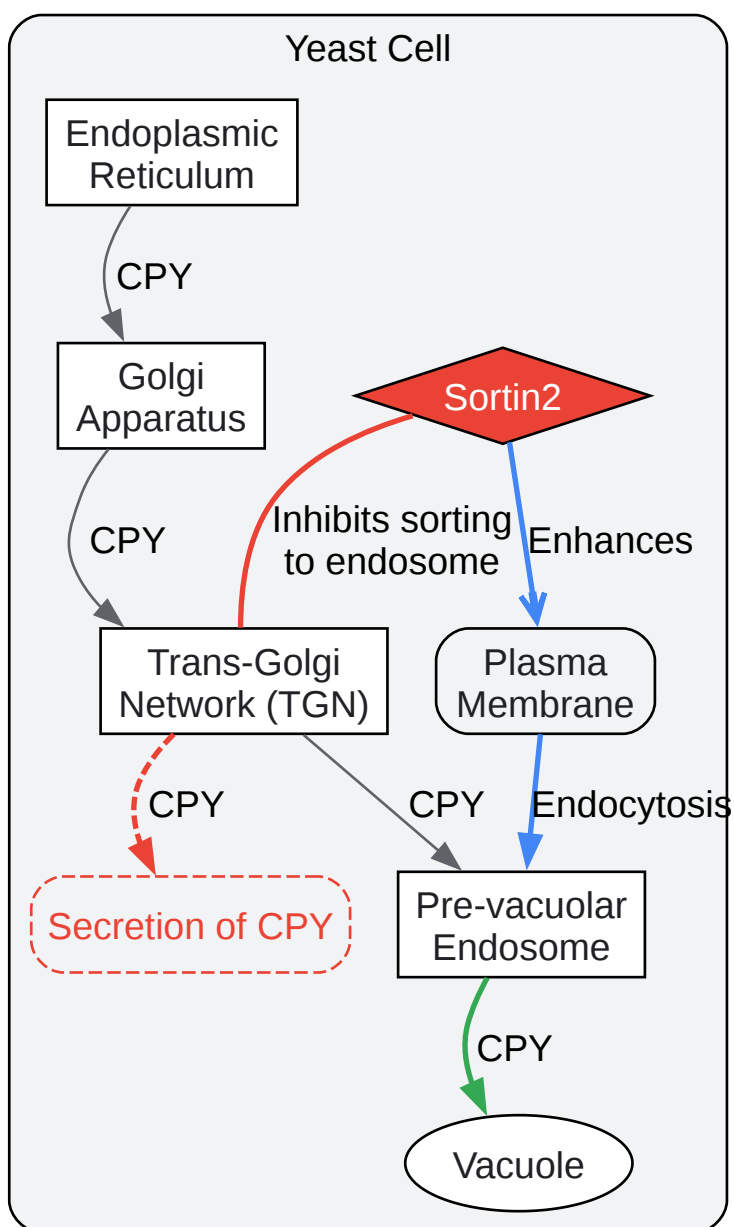
Procedure

- Cell Culture: Grow the yeast strain overnight in YPD medium to the mid-logarithmic phase.
- Treatment: Dilute the cell culture to a consistent starting OD₆₀₀. Prepare treatment conditions in fresh YPD medium.
 - Test Condition: Add the 10 mM **Sortin2** stock solution to achieve the desired final concentration (e.g., 10-20 µM).[1] For a 20 µM final concentration in 1 mL of media, add 2 µL of the 10 mM stock.
 - Vehicle Control: Add an equivalent volume of pure DMSO to a separate culture (e.g., 2 µL of DMSO in 1 mL of media, for a 0.2% final DMSO concentration).[2]
- Incubation: Incubate the cultures for a defined period (e.g., 4-6 hours) at 30°C with shaking.
- Sample Collection: Pellet the cells by centrifugation. Carefully collect the supernatant (growth medium), which will contain any secreted CPY.
- Dot Blot Analysis:

- Spot equal volumes of the collected supernatant onto a nitrocellulose membrane.
- Allow the spots to dry completely.
- Block the membrane to prevent non-specific antibody binding.
- Probe the membrane with a primary antibody against CPY.^[5]
- Wash and then incubate with a suitable secondary antibody.
- Use a chemiluminescent or colorimetric substrate to detect the presence of CPY.
- Analysis: Compare the signal intensity between the **Sortin2**-treated sample and the vehicle control. A stronger signal in the **Sortin2** lane indicates the secretion of CPY, confirming the inhibitory effect of **Sortin2** on vacuolar protein sorting.

Mechanism of Action

Sortin2 disrupts the trafficking of vacuolar-destined proteins by enhancing the endocytic pathway. This leads to the mis-sorting and subsequent secretion of proteins that would normally terminate in the vacuole.



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Caption: **Sortin2** inhibits vacuolar sorting and enhances endocytosis.

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